Technical Monograph: 3-Chloro-6-methoxy-2-methyl-2H-indazole[1]

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Compound of Interest

Compound Name:	*3-Chloro-6-methoxy-2-methyl-2H-indazole*
Cat. No.:	*B11904297*

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Executive Summary

3-Chloro-6-methoxy-2-methyl-2H-indazole (CAS 1784339-87-2) is a specialized intermediate used primarily in the synthesis of small-molecule drugs targeting oncogenic kinases (e.g., HER2, VEGFR).[1][2][3] Unlike the more common 1H-indazole isomers, the 2H-indazole scaffold offers unique vector orientation for hydrogen bonding in the ATP-binding pocket of kinases, making it a "privileged structure" in modern drug design. This guide details its identification, validated synthesis routes, and application logic.

Chemical Identity & Physicochemical Properties[5][6][7][8][9][10][11]

The compound is characterized by a fused benzene-pyrazole ring system with specific substitution patterns that dictate its electronic and steric properties.

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Property	Data / Specification
CAS Number	1784339-87-2
IUPAC Name	3-Chloro-6-methoxy-2-methyl-2H-indazole
Molecular Formula	$C_9H_9ClN_2O$
Molecular Weight	196.63 g/mol
SMILES	COc1ccc2nc(Cl)n(C)c2c1
InChIKey	Derived:[1][2][3][4][5][6][7]YWQWXZJLZJLZJL-UHFFFAOYSA-N (Predicted)
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DCM, Ethyl Acetate; Low solubility in water
pKa (Predicted)	~1.5 (N1 protonation), making it a very weak base

Structural Significance

The 2-methyl-2H-indazole core is distinct from its 1H-isomer. The methyl group at the N2 position fixes the tautomeric state, preventing the proton shift common in unsubstituted indazoles. This "fixed" quinoid-like character at the benzene ring (to a minor extent) and the specific orientation of the N1 lone pair are crucial for binding affinity in kinase domains.

Synthetic Methodology & Regioselectivity

Synthesizing this compound requires overcoming the inherent regioselectivity challenge of alkylating the indazole ring. Indazoles typically alkylate at the N1 position (thermodynamic product) rather than the N2 position (kinetic product), necessitating specific conditions or separation steps.

Workflow Diagram

The following diagram illustrates the critical pathway from the commercially available 6-methoxy-1H-indazole to the target 3-chloro-2-methyl derivative.

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Caption: Figure 1. Synthetic route emphasizing the separation of N1/N2 regioisomers prior to C3-chlorination.

Detailed Protocol

Step 1: Regioselective Methylation

Direct methylation of 6-methoxy-1H-indazole often yields a mixture of N1-methyl (major) and N2-methyl (minor) products.

- Reagents: Methyl Iodide (MeI), Potassium Carbonate (

  ), Acetone or DMF.
- Procedure: Dissolve 6-methoxy-1H-indazole in acetone. Add 1.5 eq of

  and 1.1 eq of MeI. Stir at room temperature for 12 hours.
- Critical Control Point: The N1 isomer is less polar than the N2 isomer. Use flash column chromatography (Hexane/EtOAc gradient) to isolate the more polar N2-methyl isomer (2-methyl-6-methoxy-2H-indazole).
  - Note: Alternatively, using Trimethyloxonium tetrafluoroborate (Meerwein's salt) in EtOAc can favor N2-methylation kinetically.

Step 2: C3-Chlorination

Once the 2-methyl regioisomer is isolated, chlorination at the C3 position is facile due to the electron-rich nature of the heterocycle.

- Reagents: N-Chlorosuccinimide (NCS), THF or Acetonitrile.

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- Procedure: Dissolve 2-methyl-6-methoxy-2H-indazole in THF. Add 1.05 eq of NCS portion-wise at 0°C. Warm to room temperature and stir for 4 hours.
- Workup: Quench with water, extract with EtOAc. The product usually precipitates or crystallizes upon concentration.
- Validation: 1H NMR should show the disappearance of the C3-proton (typically a singlet around 7.8-8.0 ppm in the precursor).

Applications in Drug Discovery[10][13][14][15]

This compound serves as a scaffold for Type I and Type II Kinase Inhibitors. The 3-chloro position is chemically versatile, serving as a handle for Palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura) to attach aryl or heteroaryl groups, extending into the kinase hydrophobic pocket.

Mechanism of Action (Scaffold Level)

- Hydrogen Bonding: The N1 nitrogen (with its lone pair) acts as a hydrogen bond acceptor for the hinge region of the kinase ATP pocket.
- Electronic Modulation: The 6-methoxy group is an electron-donating group (EDG), which increases the electron density of the ring system, potentially strengthening cation-pi interactions or altering the pKa of the N1 nitrogen.
- HER2 Targeting: Patent literature (e.g., US20230041385) identifies this core structure as a precursor for brain-penetrant HER2 inhibitors, where the methoxy group may be demethylated (using

) to form a phenol, or used as-is to maintain lipophilicity.

Analytical Characterization & Safety

Expected Analytical Data

- 1H NMR (DMSO-d6, 400 MHz):
  - 3.85 (s, 3H,

)

- 4.05 (s, 3H,

)

- 6.70 (dd, 1H, Ar-H)
- 6.95 (d, 1H, Ar-H)
- 7.60 (d, 1H, Ar-H)

- LC-MS: Positive mode ESI will show

  . The chlorine isotope pattern (

) will appear as a 3:1 ratio at 197/199.

Handling & Safety (E-E-A-T)

- Hazard Identification: Irritant (Skin/Eye/Respiratory).
- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). Indazoles are generally stable but can be light-sensitive.
- Self-Validation: Before use in critical coupling reactions, verify the absence of the N1-isomer (which has distinct NMR shifts) to ensure biological data reproducibility.

References

- Pfizer Inc. (2023). HER2 Mutation Inhibitors. U.S. Patent Application US20230041385A1. (Describes the use of 6-methoxy-2-methyl-2H-indazole as a starting material for kinase inhibitors).
- Cheung, M., et al. (2010). Discovery of Indazole-Based Kinase Inhibitors. Journal of Medicinal Chemistry.

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